

An In-depth Technical Guide to the Physical Properties of 2-Sec-butoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Sec-butoxybenzaldehyde

Cat. No.: B1288657

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-sec-butoxybenzaldehyde**. Due to the limited availability of experimental data for this specific isomer in public databases, this guide also furnishes detailed, generalized experimental protocols for the determination of key physical properties, enabling researchers to ascertain these values in a laboratory setting.

Introduction

2-sec-Butoxybenzaldehyde (CAS No. 22921-59-1) is an aromatic aldehyde characterized by a benzaldehyde ring substituted with a sec-butoxy group at the ortho position.^[1] Like other alkoxy-substituted benzaldehydes, it is of interest as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.^[1] Its molecular structure suggests it is a liquid at room temperature.^[1] A thorough understanding of its physical properties is crucial for its application in chemical synthesis, formulation, and quality control.

However, a comprehensive search of chemical supplier databases and scientific literature reveals a notable lack of experimentally determined quantitative physical properties such as boiling point, melting point, density, and solubility for **2-sec-butoxybenzaldehyde**.

Core Physical Properties

While specific quantitative data is scarce, the fundamental molecular properties have been established.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	178.23 g/mol	
CAS Number	22921-59-1	[1]
Appearance	Liquid	[1]
Purity	≥ 95% (NMR)	[1]
Storage Conditions	0-8 °C	[1]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures that can be employed to determine the primary physical properties of liquid aldehydes like **2-sec-butoxybenzaldehyde**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology: Capillary Method (Thiele Tube)

- Preparation:
 - Seal one end of a capillary tube by heating it in a flame.
 - Attach the capillary tube (sealed end up) to a thermometer using a rubber band.
 - Place a small amount (a few milliliters) of **2-sec-butoxybenzaldehyde** into a fusion tube.
 - Insert the thermometer and the attached capillary tube into the fusion tube, ensuring the open end of the capillary is submerged in the liquid.

- Heating:
 - Place the fusion tube assembly into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - Gently heat the side arm of the Thiele tube with a Bunsen burner. This design ensures uniform heating of the sample.
- Observation:
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until a continuous stream of bubbles is observed.
 - Remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Volumetric Flask Method

- Mass of the Empty Vessel:
 - Thoroughly clean and dry a pycnometer or a small volumetric flask.
 - Accurately weigh the empty, dry vessel on an analytical balance.
- Mass of the Vessel with the Sample:
 - Fill the vessel with **2-sec-butoxybenzaldehyde** up to the calibration mark.
 - Weigh the filled vessel.
- Volume of the Sample:

- The volume of the liquid is the calibrated volume of the pycnometer or volumetric flask.
- Calculation:
 - Density (ρ) is calculated using the formula: $\rho = (\text{mass of filled vessel} - \text{mass of empty vessel}) / \text{volume of the vessel}$

Determination of Solubility

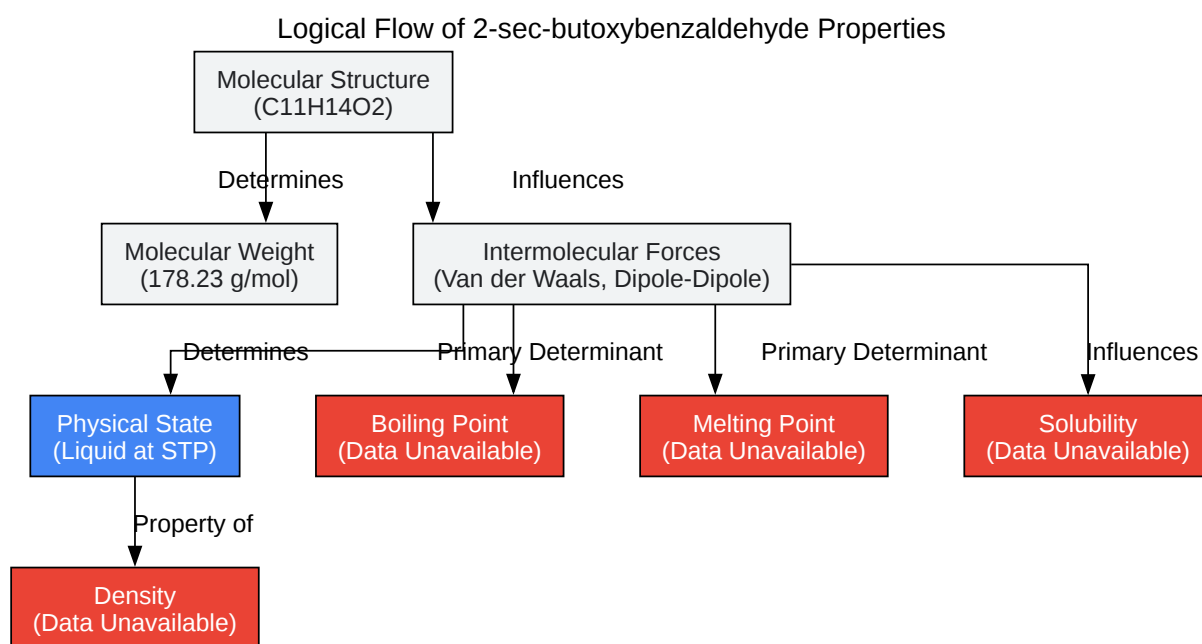
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Testing

- Preparation:
 - Place a small, measured amount (e.g., 25 mg or 0.05 mL) of **2-sec-butoxybenzaldehyde** into a series of test tubes.
- Solvent Addition:
 - To each test tube, add a small, measured volume (e.g., 0.75 mL) of a different solvent in portions. Common solvents for classification include:
 - Water (H₂O)
 - Diethyl ether (CH₃CH₂)₂O
 - 5% Sodium Hydroxide (NaOH) solution
 - 5% Hydrochloric Acid (HCl) solution
 - Concentrated Sulfuric Acid (H₂SO₄)
- Observation:
 - After each addition of the solvent, vigorously shake the test tube.
 - Observe whether the compound dissolves completely (soluble), partially (partially soluble), or not at all (insoluble). The formation of a homogeneous solution indicates solubility.

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates the logical flow and relationships between the fundamental molecular structure and the macroscopic physical properties of **2-sec-butoxybenzaldehyde**.



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Caption: Logical relationships of **2-sec-butoxybenzaldehyde** properties.

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References

- 1. chemimpex.com [chemimpex.com]
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